

# Inter-laboratory comparison of ASTM D5261 test results

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: D5261

Cat. No.: B11183713

[Get Quote](#)

## A Guide to Inter-laboratory Comparison of ASTM D5261 Test Results for Geotextiles

This guide provides a framework for conducting and evaluating an inter-laboratory comparison (ILC) of ASTM D5261, the standard test method for measuring the mass per unit area of geotextiles. While publicly available round-robin data for this specific standard is limited, this document outlines the experimental protocol, presents a hypothetical data set for comparison, and illustrates the workflow for such a study. This guide is intended for researchers, scientists, and quality control professionals in the geosynthetics industry.

## Introduction to Inter-laboratory Comparison

An inter-laboratory comparison, or round-robin study, is a critical process for assessing the precision and bias of a test method.<sup>[1][2]</sup> By having multiple laboratories test identical samples, an ILC can identify variations in equipment, procedures, and operator techniques, ultimately leading to improved test method reliability.<sup>[1]</sup> For ASTM D5261, where the standard itself notes that between-laboratory precision is incomplete, such comparisons are highly advisable, particularly in cases of dispute over material specifications.<sup>[3][4][5][6]</sup>

## Experimental Protocol: ASTM D5261 - Mass Per Unit Area

The following is a summarized protocol for conducting the ASTM D5261 test method. Adherence to this protocol is crucial for ensuring consistency across participating laboratories

in an ILC.

## 2.1. Apparatus

- A calibrated balance with an accuracy of 0.01 g.[3]

## 2.2. Sampling

- Lot Sample: A lot sample is taken in accordance with ASTM D4354.[3]
- Laboratory Sample: A full-width swatch of sufficient length is taken from the lot sample. This sample should be free of defects.[3]
- Test Specimens: A minimum of five test specimens are to be cut from the laboratory sample. [3] The specimens should be representative of the entire roll width and cut from areas at least one-tenth of the width of the geotextile from any selvage.[3] Each specimen must have a minimum area of 10,000 mm<sup>2</sup> and be cut with an accuracy of  $\pm 0.5\%$  of its area.[3]

## 2.3. Conditioning

- Bring the test specimens to moisture equilibrium in the standard atmosphere for testing geotextiles, which is defined as a relative humidity of  $65 \pm 5\%$  and a temperature of  $21 \pm 2^{\circ}\text{C}$  ( $70 \pm 4^{\circ}\text{F}$ ).[4][7]
- Equilibrium is reached when the mass of the specimen in successive weighings at intervals of at least 2 hours does not change by more than  $\pm 0.1\%$ . [3]

## 2.4. Procedure

- After conditioning, weigh each specimen individually to the nearest 0.01 g.[3]
- Calculate the mass per unit area for each specimen using the following formula:
  - $m = (M_s / A) * 1,000,000$
  - Where:
    - $m$  = mass per unit area (g/m<sup>2</sup>)

- $M_s$  = mass of the specimen (g)
- $A$  = area of the specimen ( $\text{mm}^2$ )[3]
- Calculate the average and standard deviation of the mass per unit area for all specimens.[3]

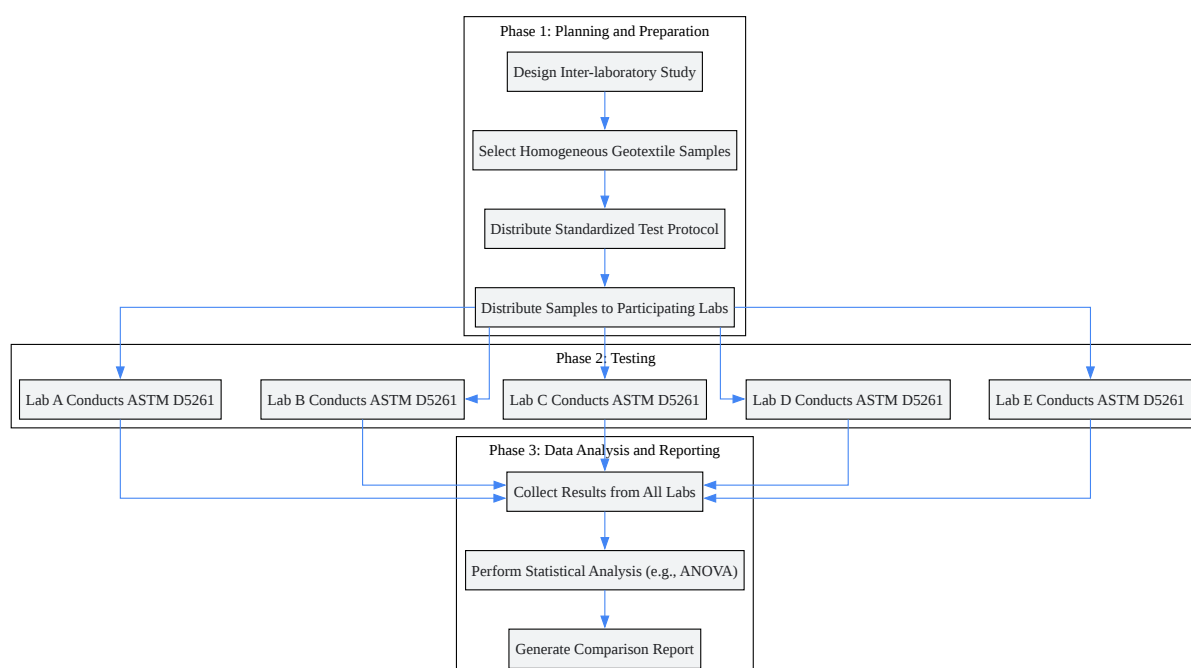
## Data Presentation: Hypothetical Inter-laboratory Comparison

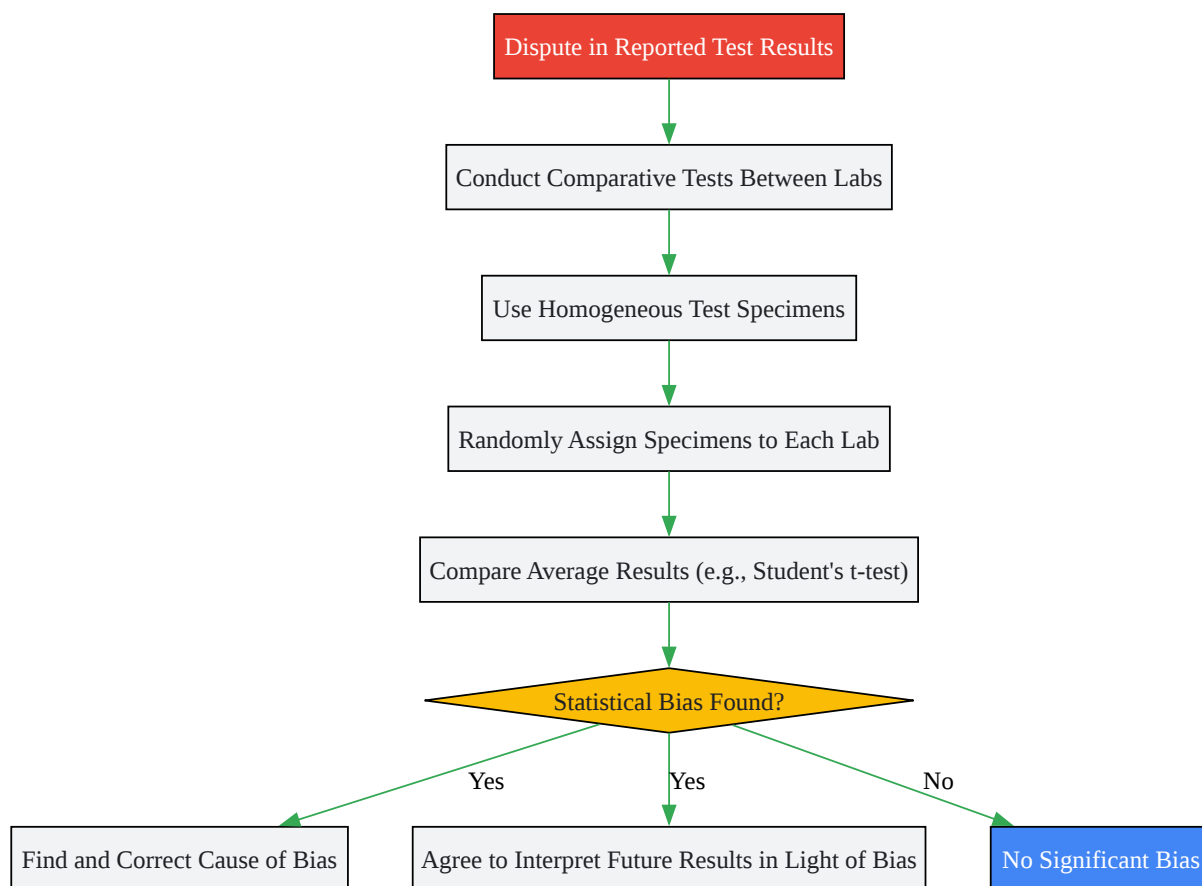
The following table presents a hypothetical data set from an ILC for ASTM **D5261** involving five laboratories. This illustrates how quantitative data from such a study can be structured for easy comparison.

Laboratory ID	Geotextile Type	Number of Specimens	Mean Mass per Unit Area ( $\text{g/m}^2$ )	Standard Deviation ( $\text{g/m}^2$ )
Lab A	Woven	5	205.2	1.8
Lab B	Woven	5	203.9	2.1
Lab C	Woven	5	206.1	1.5
Lab D	Woven	5	204.5	2.5
Lab E	Woven	5	205.8	1.9
Overall	Woven	25	205.1	2.0
Lab A	Non-Woven	5	351.5	3.2
Lab B	Non-Woven	5	348.9	3.8
Lab C	Non-Woven	5	353.2	2.9
Lab D	Non-Woven	5	350.1	4.1
Lab E	Non-Woven	5	352.6	3.5
Overall	Non-Woven	25	351.3	3.5

## Mandatory Visualization: Workflow and Logical Relationships

The following diagrams illustrate the workflow of an inter-laboratory comparison study and the logical relationship for resolving discrepancies as suggested by the ASTM **D5261** standard.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. contractlaboratory.com [contractlaboratory.com]
- 2. Interlaboratory Study Program | ASTM [astm.org]
- 3. storethinghiem.vn [storethinghiem.vn]
- 4. eurolab.net [eurolab.net]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. store.astm.org [store.astm.org]
- 7. scribd.com [scribd.com]
- To cite this document: BenchChem. [Inter-laboratory comparison of ASTM D5261 test results]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11183713#inter-laboratory-comparison-of-astm-d5261-test-results]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)